

PSB-1115: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: PSB-1115

Cat. No.: B1679811

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An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

PSB-1115 is a potent and selective antagonist of the A2B adenosine receptor (A2BAR), a G protein-coupled receptor implicated in a variety of physiological and pathological processes, including inflammation, angiogenesis, and fibrosis.[1][2][3] As a valuable tool in pharmacological research, a thorough understanding of its safety profile and proper handling procedures is paramount for ensuring personnel safety and experimental integrity. This guide provides a comprehensive overview of the available safety data, recommended handling procedures, and relevant biological context for researchers working with **PSB-1115**.

Hazard Identification and Safety Data

While comprehensive toxicological data for **PSB-1115** is limited, available Safety Data Sheets (SDS) provide essential information regarding its potential hazards. It is important to note that different suppliers may provide conflicting information, and a conservative approach to handling is always recommended.

One supplier has classified **PSB-1115** according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.

- Serious eye damage/eye irritation (Category 2), H319: Causes serious eye irritation.

However, other sources state that the substance is not classified according to GHS. Given this discrepancy, it is prudent to handle **PSB-1115** as a potentially hazardous substance.

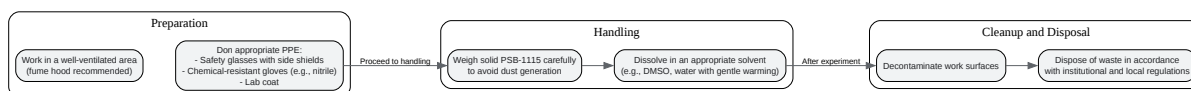
Quantitative Safety Data Summary

| Parameter | Value | Source |
|--|--|---------------------|
| GHS Classification (Oral Acute Toxicity) | Category 4 (Harmful if swallowed) | Angene Chemical SDS |
| LD50 (Oral) | No data available | Multiple SDS |
| LC50 (Inhalation) | No data available | Multiple SDS |
| Skin Corrosion/Irritation | Category 2 (Causes skin irritation) | Angene Chemical SDS |
| Serious Eye Damage/Irritation | Category 2 (Causes serious eye irritation) | Angene Chemical SDS |

Safe Handling and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, the following handling procedures and personal protective equipment are recommended when working with **PSB-1115**.

Experimental Workflow for Safe Handling



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Caption: A logical workflow for the safe handling of **PSB-1115** in a laboratory setting.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses with side shields are mandatory.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn. Inspect gloves for any tears or punctures before use.
- Skin and Body Protection: A laboratory coat should be worn to protect street clothing. For larger quantities or in case of potential splashing, additional protective clothing may be necessary.

Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is strongly recommended.

First Aid Measures

In the event of exposure to **PSB-1115**, the following first aid measures should be taken immediately:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention immediately.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials.
- **Disposal:** Dispose of waste product and contaminated packaging in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocols in Research

PSB-1115 is frequently utilized in in vivo and in vitro studies to investigate the role of the A2B adenosine receptor. The following are generalized examples of experimental methodologies.

In Vivo Anti-Inflammatory Assay (Carrageenan-Induced Paw Edema)

This model is used to evaluate the anti-inflammatory effects of compounds.

- **Animals:** Male Wistar rats or Swiss albino mice are commonly used.
- **Acclimatization:** Animals are acclimatized to the laboratory conditions for at least one week prior to the experiment.
- **Drug Administration:** **PSB-1115** is dissolved in a suitable vehicle (e.g., saline, DMSO). A predetermined dose is administered to the animals, typically via intraperitoneal (i.p.) injection, a set time before the induction of inflammation.
- **Induction of Edema:** A sub-plantar injection of carrageenan solution (e.g., 1% in saline) is administered into the hind paw of the animals.
- **Measurement of Edema:** The paw volume is measured at various time points after carrageenan injection using a plethysmometer.
- **Data Analysis:** The percentage inhibition of edema in the drug-treated group is calculated relative to the vehicle-treated control group.

In Vitro Receptor Binding Assay

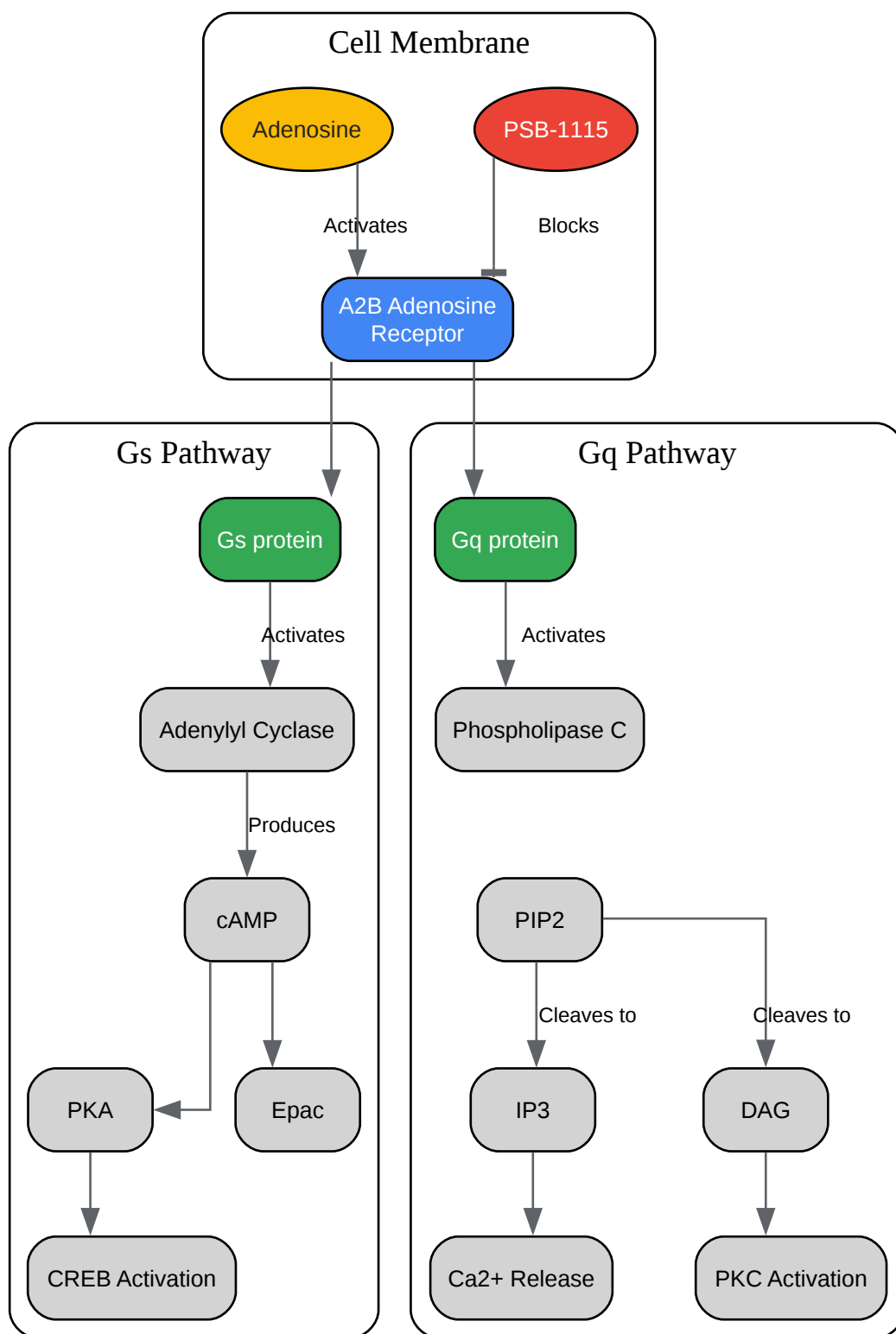
This type of assay is used to determine the binding affinity of **PSB-1115** to the A2B adenosine receptor.

- **Cell Culture:** A cell line expressing the human A2B adenosine receptor (e.g., HEK-293 cells) is cultured under standard conditions.
- **Membrane Preparation:** Cell membranes are prepared from the cultured cells by homogenization and centrifugation.
- **Binding Reaction:** The cell membranes are incubated with a radiolabeled ligand for the A2B receptor (e.g., [³H]DPCPX) in the presence of varying concentrations of **PSB-1115**.
- **Separation:** The bound and free radioligand are separated by rapid filtration.
- **Quantification:** The amount of radioactivity bound to the membranes is quantified using a scintillation counter.
- **Data Analysis:** The data is analyzed to determine the inhibitory constant (K_i) of **PSB-1115**, which is a measure of its binding affinity.

Mechanism of Action and Signaling Pathway

PSB-1115 exerts its effects by selectively blocking the A2B adenosine receptor. The A2BAR is a G protein-coupled receptor that can couple to multiple G proteins, primarily G_s and G_q, leading to the activation of downstream signaling cascades.

A2B Adenosine Receptor Signaling Pathways



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Caption: Simplified signaling pathways of the A2B adenosine receptor, which are inhibited by **PSB-1115**.

Activation of the Gs pathway by adenosine binding to A2BAR leads to the activation of adenylyl cyclase, which in turn increases intracellular cyclic AMP (cAMP) levels.[4][5][6] This rise in cAMP activates Protein Kinase A (PKA) and Exchange protein directly activated by cAMP (Epac), leading to various cellular responses.[4][6] The Gq pathway activation results in the stimulation of phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates Protein Kinase C (PKC).[1][2] By blocking the A2BAR, **PSB-1115** inhibits these downstream signaling events.

This technical guide provides a summary of the currently available safety and handling information for **PSB-1115**. Researchers should always consult the most recent Safety Data Sheet from their supplier and adhere to all institutional safety protocols. A thorough understanding of both the potential hazards and the biological mechanism of this compound is essential for its safe and effective use in research.

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